Technical Guide: Biological Targets of Isoxazole Carboxamides[2]

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Compound of Interest

Compound Name:	*3-Bromoisoxazole-5-carboxamide*
CAS No.:	*1241897-93-7*
Cat. No.:	*B3224888*

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Executive Summary

Isoxazole carboxamides represent a privileged scaffold in medicinal chemistry, characterized by a five-membered heterocyclic isoxazole ring substituted with a carboxamide group.[2] This moiety functions as a rigid bioisostere of the amide bond, offering improved metabolic stability and defined vector orientation for hydrogen bonding.

Unlike the well-known drug leflunomide (which functions as a prodrug, opening its isoxazole ring to form the active metabolite A77 1726), modern isoxazole carboxamides are often designed as stable, non-ring-opening scaffolds. These stable pharmacophores target specific kinases (VEGFR2, FMS), metabolic enzymes (DHODH, COX-2), and ionotropic receptors (AMPA), making them critical in oncology, anti-inflammatory, and neurological drug discovery.

Chemical Space & Pharmacophore Logic

The biological activity of isoxazole carboxamides is dictated by the regiochemistry of the carboxamide attachment (C3, C4, or C5) and the electronic nature of substituents.

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Pharmacophoric Features[3][4][5][6][7]

- H-Bond Donor/Acceptor: The carboxamide nitrogen (donor) and carbonyl oxygen (acceptor), combined with the isoxazole ring nitrogen (acceptor) and oxygen (acceptor), create a dense H-bonding network capable of engaging the "hinge region" of kinases or the catalytic sites of metalloenzymes.
- Rigidity: The isoxazole ring locks the carboxamide into a specific conformation, reducing the entropic penalty upon binding compared to flexible linear amides.
- Bioisosterism: The scaffold often mimics the

  -helix turn or the peptide backbone, allowing it to disrupt protein-protein interactions (PPIs).

Primary Biological Targets

Target Class I: Kinases (Oncology & Inflammation)

Isoxazole carboxamides function primarily as ATP-competitive inhibitors.

1. VEGFR2 (Vascular Endothelial Growth Factor Receptor 2)[3]

- Mechanism: Type II Kinase Inhibition.
- Interaction: 5-aryl-isoxazole-3-carboxamides bind to the ATP-binding pocket of VEGFR2. The carboxamide moiety forms hydrogen bonds with the hinge region residues (e.g., Cys919), while the hydrophobic aryl tail occupies the allosteric hydrophobic back pocket (adjacent to the "gatekeeper" residue).
- Therapeutic Outcome: Inhibition of angiogenesis in hepatocellular carcinoma (HCC).
- Key Data: Compounds such as N-(4-chlorophenyl)-5-(4-methoxyphenyl)isoxazole-3-carboxamide have demonstrated IC50 values of ~25–28 nM, comparable to Sorafenib.

2. FMS Kinase (CSF-1R)

- Mechanism: 4-arylamido-3-methyl isoxazoles act as potent FMS kinase inhibitors.
- Therapeutic Outcome: Modulation of macrophage proliferation; potential in treating bone osteolysis and metastatic cancers.

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- Potency: Lead candidates exhibit IC50 values < 10 nM.

3. CK1

(Casein Kinase 1 Delta)[1]

- Mechanism: 3,4-diaryl-isoxazole derivatives bind to the ATP pocket.
- Relevance: Regulates circadian rhythms and Wnt signaling; implicated in Alzheimer's and various cancers.

Target Class II: Metabolic Enzymes

1. DHODH (Dihydroorotate Dehydrogenase)[4][5][6]

- Mechanism: Inhibition of de novo pyrimidine synthesis.
- Distinction: Unlike leflunomide, which opens to a malononitrilamide, isoxazolopyrimidine-based carboxamides bind directly to the ubiquinone-binding tunnel of DHODH without ring opening.
- Application: Malaria (Plasmodium falciparum DHODH) and Acute Myeloid Leukemia (human DHODH).
- SAR Insight: Trifluoromethyl substitution at the C3 position enhances binding affinity within the hydrophobic tunnel.

2. COX-2 (Cyclooxygenase-2)[7]

- Mechanism: Selective inhibition of prostaglandin synthesis.
- Selectivity: 3,4-diarylisoxazole-carboxamides (specifically with 3,4-dimethoxy substitution) fit into the larger hydrophobic side pocket of COX-2, which is absent in COX-1.
- Potency: IC50 values as low as 13 nM with selectivity ratios >4.5 over COX-1.

Target Class III: Ion Channels & Receptors

1. AMPA Receptors (GluA)

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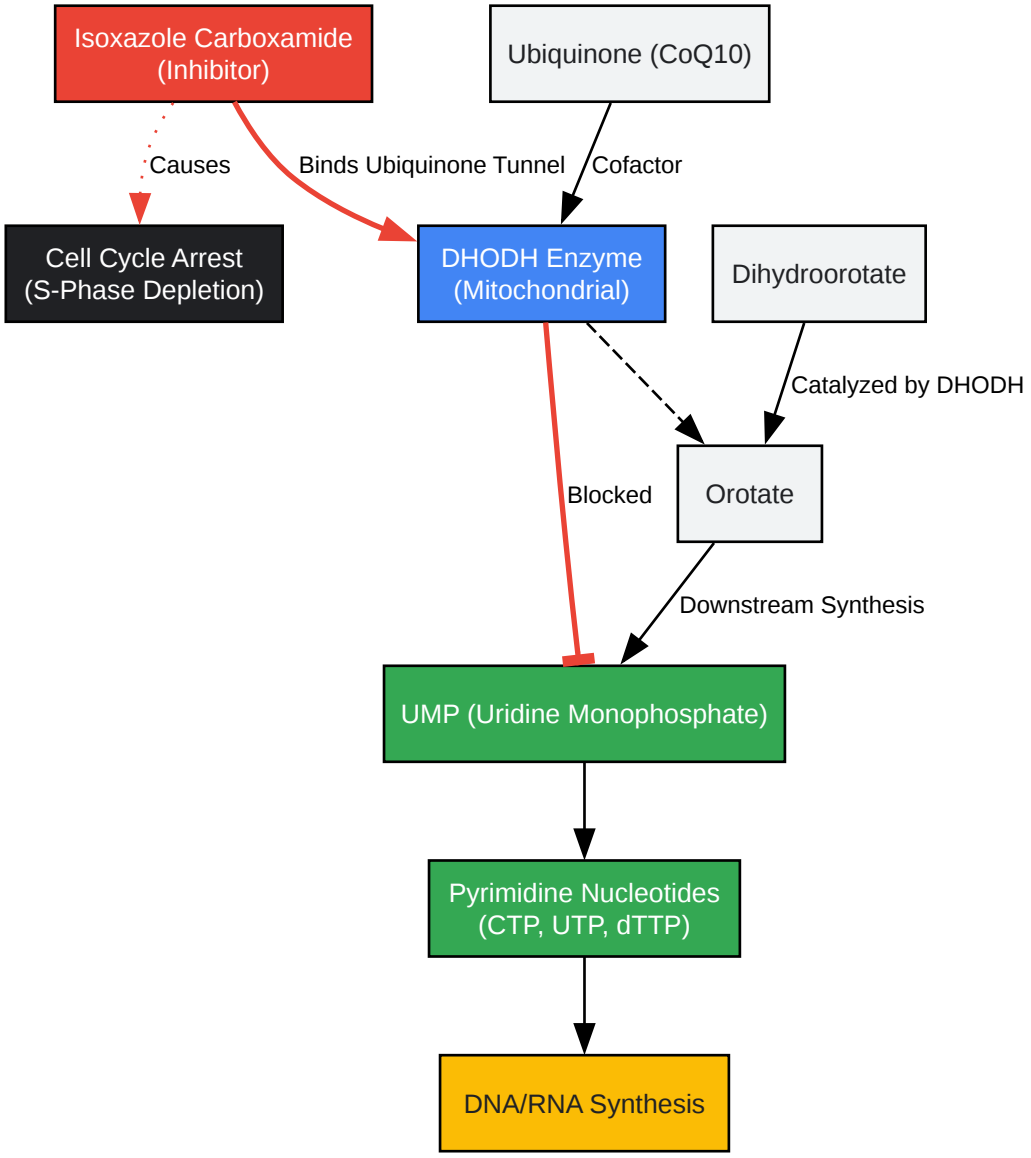
- Target: Glutamate ionotropic receptor AMPA type subunits (GluA2).
- Mechanism:Isoxazole-4-carboxamides (e.g., CIC-1, CIC-2) act as negative allosteric modulators or competitive antagonists.
- Therapeutic Area: Chronic pain and neuroprotection (preventing excitotoxicity).
- Electrophysiology: These compounds reduce channel opening frequency and accelerate desensitization.

Mechanism of Action Visualization

Pathway 1: DHODH Inhibition & Pyrimidine Starvation

The following diagram illustrates how isoxazole carboxamide inhibition of DHODH leads to cell cycle arrest.

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Caption: Mechanism of DHODH inhibition by isoxazole carboxamides, leading to pyrimidine depletion and S-phase arrest.

Experimental Validation Protocols

Protocol A: Target Deconvolution (Kinase Profiling)

Objective: Determine the selectivity profile of a novel isoxazole carboxamide against a panel of kinases (e.g., VEGFR2, FMS).

- Assay Platform: FRET-based LanthaScreen™ or radiometric

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P-ATP assay.

- Reagents:
  - Recombinant VEGFR2 kinase domain.
  - Fluorescein-PolyGT (substrate).
  - ATP (at

    concentration, typically 10–50

    M).
  - Test Compound (Isoxazole Carboxamide) in DMSO.
- Procedure:
  - Step 1: Prepare 3-fold serial dilutions of the test compound (10

    M to 0.1 nM).
  - Step 2: Incubate kinase, substrate, and compound for 15 mins at RT to allow Type II binding (slow-off rate).
  - Step 3: Initiate reaction by adding ATP. Incubate for 60 mins.
  - Step 4: Stop reaction (EDTA) and detect phosphorylation.
- Data Analysis: Plot % Inhibition vs. Log[Concentration] to derive IC50.
  - Validation Criteria: Hill slope should be ~1.0. If >1.5, suspect aggregation or non-specific binding.

Protocol B: Phenotypic Screen for DHODH Inhibition

Objective: Confirm that cytotoxicity is due to pyrimidine starvation (DHODH mechanism) and not off-target toxicity.

- Cell Line: A549 or Plasmodium falciparum cultures.

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- Conditions:
  - Arm A: Cells + Compound.[8][9]
  - Arm B (Rescue): Cells + Compound + Uridine (100 M).
- Readout: Cell viability (CellTiter-Glo or SYBR Green).
- Interpretation:
  - If Arm A shows death and Arm B shows survival (viability rescued), the target is confirmed as DHODH (or upstream pyrimidine synthesis).
  - If Uridine does not rescue viability, the compound has off-target cytotoxicity (e.g., general membrane disruption).

Comparative Data: Structure-Activity Relationship (SAR)

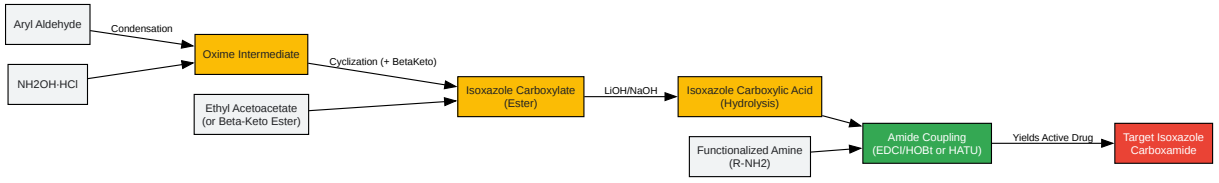
The following table summarizes how regiochemistry affects target selectivity.

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Scaffold Regiochemistry	Primary Target	Representative Potency (IC50)	Key SAR Feature
5-Aryl-isoxazole-3-carboxamide	VEGFR2 / Kinases	25 nM (VEGFR2)	Hydrophobic aryl tail fits kinase back-pocket.
3,4-Diaryl-isoxazole-5-carboxamide	COX-2	13 nM	3,4-dimethoxy substitution drives COX-2 selectivity.
Isoxazole-4-carboxamide	AMPA Receptor	N/A (Modulator)	C4-amido group mimics glutamate backbone.
5-Amino-isoxazole-4-carboxamide	DHODH	< 50 nM	Trifluoromethyl group at C3 is critical for potency.

Synthesis Workflow Visualization

The synthesis of these targets typically follows a convergent route. The diagram below outlines the "Hit-to-Lead" synthesis pathway.



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Caption: General synthetic workflow for 3,5-disubstituted isoxazole carboxamides via ester hydrolysis and amide coupling.

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References

- Synthesis, in vitro anticancer activity and in silico studies of certain isoxazole-based carboxamides, ureates, and hydrazones as potential inhibitors of VEGFR2.Bioorganic Chemistry, 2021.[3] Link
- Isoxazolopyrimidine-Based Inhibitors of Plasmodium falciparum Dihydroorotate Dehydrogenase with Antimalarial Activity.Journal of Medicinal Chemistry, 2018. Link
- Molecular docking studies and biological evaluation of isoxazole-carboxamide derivatives as COX inhibitors.Journal of King Saud University - Science, 2022. Link
- Regulating AMPA Receptors with Isoxazole-4-Carboxamide Derivatives: An Electrophysiological Study.Molecules, 2025. Link
- Discovery of 4-arylamido 3-methyl isoxazole derivatives as novel FMS kinase inhibitors.European Journal of Medicinal Chemistry, 2015.[10] Link

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Sources

- 1. mdpi.com [mdpi.com]
- 2. pdf.benchchem.com [pdf.benchchem.com]
- 3. Synthesis, in vitro anticancer activity and in silico studies of certain isoxazole-based carboxamides, ureates, and hydrazones as potential inhibitors of VEGFR2 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. Isoxazolopyrimidine-Based Inhibitors of Plasmodium falciparum Dihydroorotate Dehydrogenase with Antimalarial Activity - PMC [pmc.ncbi.nlm.nih.gov]
- 6. New inhibitors of dihydroorotate dehydrogenase (DHODH) based on the 4-hydroxy-1,2,5-oxadiazol-3-yl (hydroxyfurazanyl) scaffold - PubMed [pubmed.ncbi.nlm.nih.gov]

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- 7. Molecular docking studies and biological evaluation of isoxazole-carboxamide derivatives as COX inhibitors and antimicrobial agents - PMC [pmc.ncbi.nlm.nih.gov]
- 8. New indole-isoxazolone derivatives: Synthesis, characterisation and in vitro SIRT1 inhibition studies - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. staff.najah.edu [staff.najah.edu]
- 10. The synthetic and therapeutic expedition of isoxazole and its analogs - PMC [pmc.ncbi.nlm.nih.gov]
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